

Glycidyl Caprylate-d15: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Glycidyl Caprylate-d15

Cat. No.: B15547365

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Glycidyl Caprylate-d15**. The information presented herein is crucial for maintaining the integrity of the compound in research and development settings. This document outlines potential degradation pathways, recommended storage protocols, and methodologies for stability assessment.

Core Stability Profile and Storage

Glycidyl Caprylate-d15 is a deuterated analog of Glycidyl Caprylate, a glycidyl ester. The stability of this compound is influenced by its functional groups: an epoxide ring and an ester linkage. Both are susceptible to degradation under certain environmental conditions. Deuteration at the caprylate chain is not expected to significantly alter the primary degradation pathways but may influence the rate of degradation through the kinetic isotope effect.

Recommended Storage Conditions

To ensure the long-term stability of **Glycidyl Caprylate-d15**, the following storage conditions are recommended based on supplier information and general chemical principles.

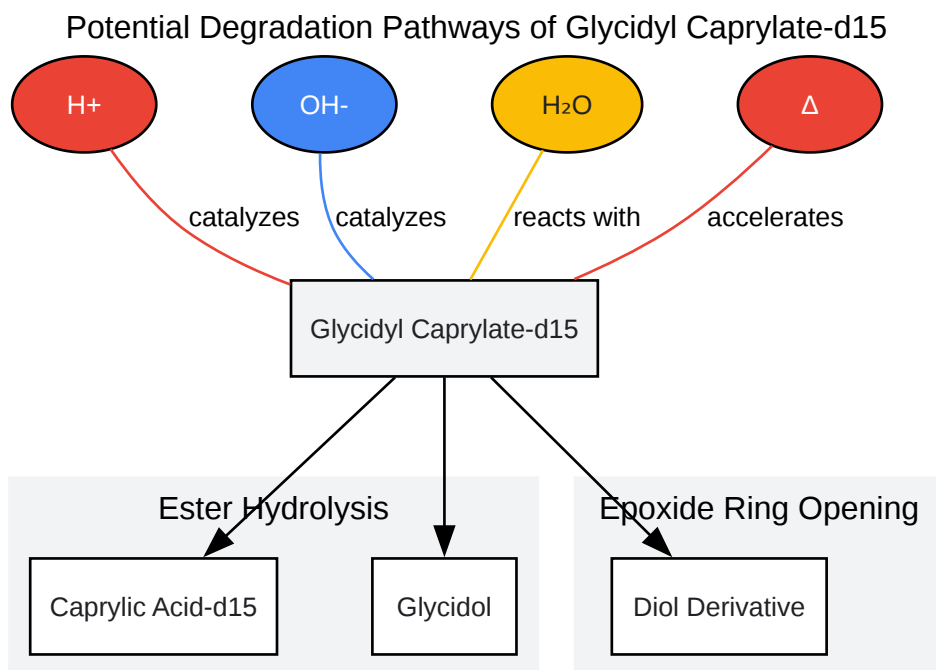
Parameter	Recommended Condition	Rationale
Temperature	2-8°C (Refrigeration)	Minimizes the rate of potential hydrolytic and thermal degradation. [1]
For long-term storage, freezing is also an option. [1]	Further slows down chemical degradation processes.	
Light	Protect from light	Epoxides and esters can be susceptible to photodegradation.
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)	Protects against oxidation and reaction with atmospheric moisture. [1]
Container	Tightly sealed, non-reactive container (e.g., amber glass vial)	Prevents exposure to air and moisture.

Physicochemical Properties

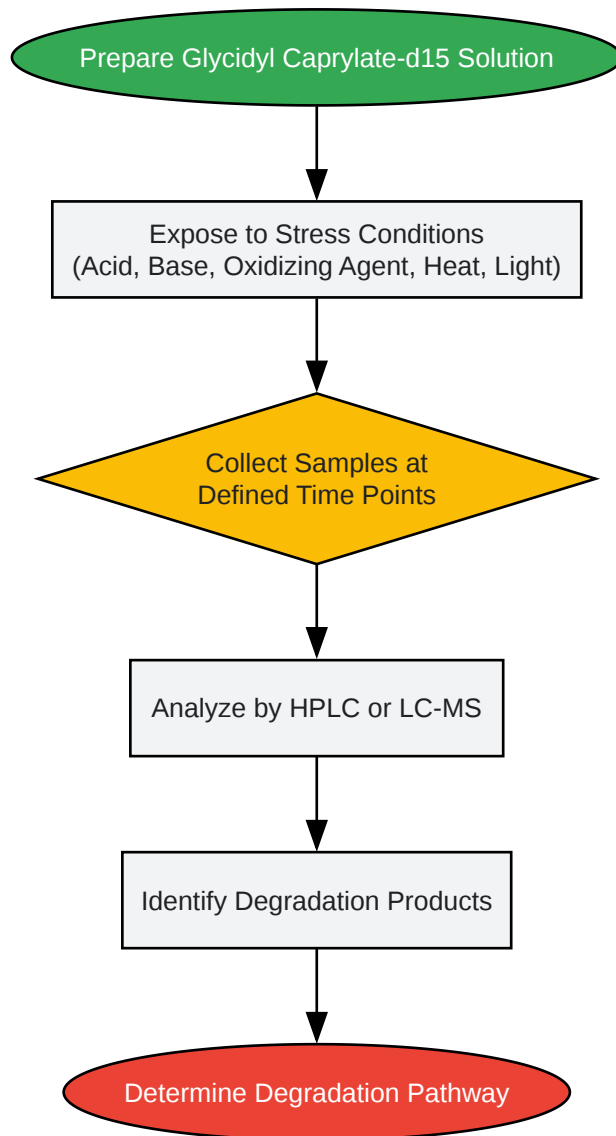
Property	Value
Molecular Formula	C ₁₁ H ₅ D ₁₅ O ₃
Molecular Weight	215.37 g/mol
Physical Form	Powder [1]
Common Solvents	Chloroform, Dichloromethane, DMSO [1]

Potential Degradation Pathways

The primary degradation pathways for **Glycidyl Caprylate-d15** are anticipated to be hydrolysis of the ester bond and opening of the epoxide ring. These reactions can be catalyzed by acidic or basic conditions and elevated temperatures.



Forced Degradation Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [masterorganicchemistry.com](https://www.masterorganicchemistry.com) [[masterorganicchemistry.com](https://www.masterorganicchemistry.com)]
- To cite this document: BenchChem. [Glycidyl Caprylate-d15: A Technical Guide to Stability and Storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15547365/docs#glycidyl-caprylate-d15-a-technical-guide-to-stability-and-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

